

Application Notes and Protocols: Preparation of Abeprazan Hydrochloride Stock Solution in DMSO

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Compound of Interest

Compound Name: *Abeprazan hydrochloride*

CAS No.: *1902954-87-3*

Cat. No.: *B15569230*

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Introduction

Abeprazan hydrochloride, also known as Fexuprazan hydrochloride or DWP14012 hydrochloride, is a potassium-competitive acid blocker (P-CAB).[1][2][3] It is an inhibitor of the proton pump (H^+ , K^+ -ATPase) and is under investigation for the treatment of acid-related disorders such as gastroesophageal reflux disease (GERD) and peptic ulcers.[2][4] Unlike traditional proton pump inhibitors (PPIs), **Abeprazan hydrochloride** does not require acid activation and acts by reversibly binding to the H^+ , K^+ -ATPase.[1][3]

Proper preparation of a stock solution is a critical first step for accurate and reproducible in vitro and in vivo experiments. Dimethyl sulfoxide (DMSO) is a common solvent for **Abeprazan hydrochloride**. [1] This document provides detailed protocols for the preparation, storage, and handling of **Abeprazan hydrochloride** stock solutions in DMSO.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **Abeprazan hydrochloride** is presented in the table below.

Property	Value	Reference
CAS Number	1902954-87-3	[1][2][5]
Molecular Formula	C19H18ClF3N2O3S	[2][5]
Molecular Weight	446.87 g/mol	[1][2]
Appearance	White to light yellow solid	[3]
Purity	≥98%	[2]

Solubility Data

The solubility of **Abeprazan hydrochloride** in DMSO at 25°C is provided below. It is important to note that the hygroscopic nature of DMSO can affect solubility, and the use of newly opened DMSO is recommended.[3]

Solvent	Solubility (at 25°C)	Notes
DMSO	25 mg/mL	Ultrasonic assistance may be required for complete dissolution.[1][3]

Experimental Protocols

Preparation of a 10 mM Abeprazan Hydrochloride Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Abeprazan hydrochloride** in DMSO.

Materials and Equipment:

- **Abeprazan hydrochloride** powder
- Anhydrous/dry Dimethyl sulfoxide (DMSO), newly opened
- Analytical balance
- Microcentrifuge tubes or amber glass vials
- Pipettes and sterile pipette tips
- Vortex mixer
- Ultrasonic water bath

Protocol:

- Equilibrate: Allow the **Abeprazan hydrochloride** powder to equilibrate to room temperature before opening the vial to prevent condensation.
- Weighing: Accurately weigh the desired amount of **Abeprazan hydrochloride** powder using an analytical balance. For 1 mL of a 10 mM stock solution, you will need 4.4687 mg of **Abeprazan hydrochloride** (Molecular Weight = 446.87 g/mol).
- Solvent Addition: Add the appropriate volume of fresh, anhydrous DMSO to the vial containing the powder. For a 10 mM stock solution, if you weighed 4.4687 mg, you would add 1 mL of DMSO.
- Dissolution:
 - Vortex the solution for 1-2 minutes to facilitate dissolution.
 - If the compound does not fully dissolve, sonicate the solution in an ultrasonic water bath for 10-15 minutes. Visually inspect the solution to ensure there are no visible particles.
- Aliquoting: Once the solution is clear, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes or amber glass vials to avoid repeated freeze-thaw cycles.

- Labeling: Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation.

Storage and Handling

Proper storage and handling are crucial to maintain the stability and activity of the **Abeprazan hydrochloride** stock solution.

Storage:

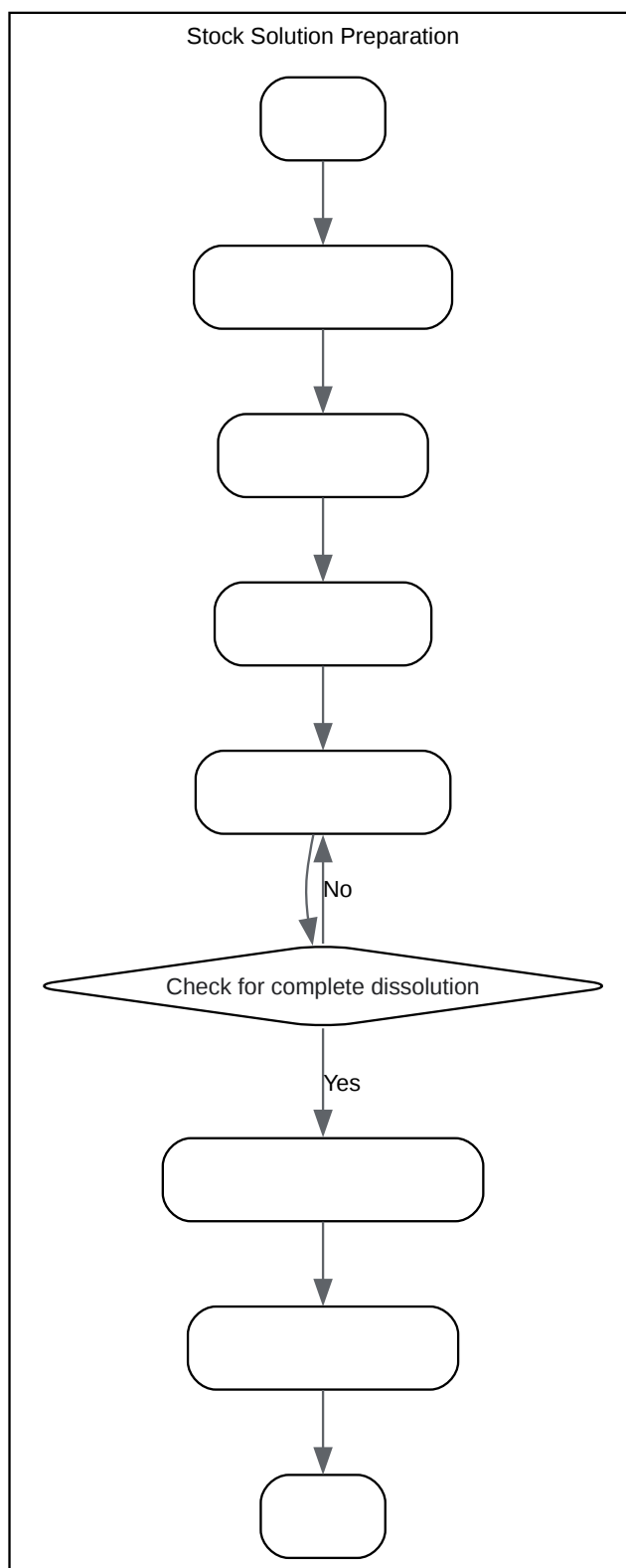
- Solid Compound: Store the solid powder at -20°C in a dry, sealed container.[\[1\]](#)
- Stock Solution:
 - For short-term storage (up to 1 month), store the DMSO stock solution at -20°C.[\[3\]](#)
 - For long-term storage (up to 6 months), store the DMSO stock solution at -80°C.[\[3\]](#)
- Protect the stock solution from light by using amber vials or by wrapping the tubes in foil.

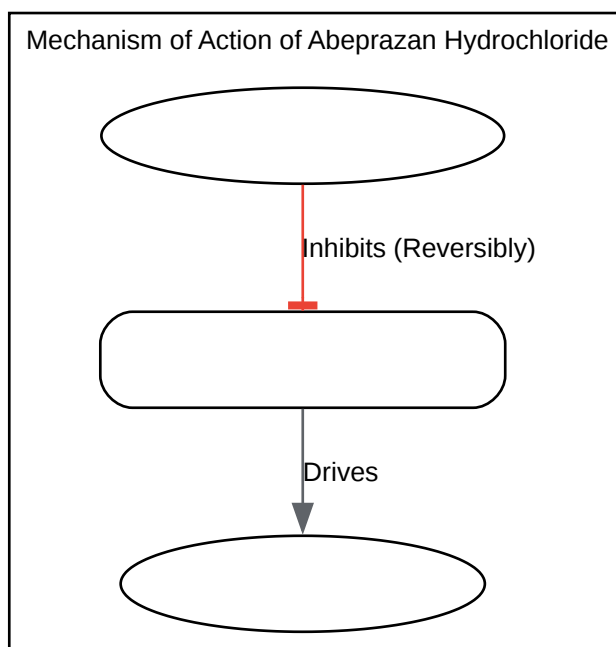
Handling:

- Handle **Abeprazan hydrochloride** and its solutions in a well-ventilated area.[\[6\]](#)
- Wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses.[\[7\]](#)
- Avoid contact with skin and eyes. In case of contact, rinse thoroughly with water.[\[7\]](#)
- Avoid inhalation of the powder or aerosol of the solution.[\[7\]](#)

Visualizations

Experimental Workflow for Stock Solution Preparation





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